

Navigating the Safe Disposal of AC-90179: A Procedural Guide

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Compound of Interest

Compound Name: AC-90179

Cat. No.: B1662165

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and step-by-step procedures for the safe disposal of **AC-90179**, a selective 5-hydroxytryptamine_{2A} (5-HT_{2A}) receptor inverse agonist used for research purposes. Adherence to these guidelines will help ensure the safety of laboratory personnel and the protection of the environment.

AC-90179 is designated for research use only and is not intended for human or veterinary applications. While it may be shipped as a non-hazardous chemical, proper disposal protocols for chemical waste must be followed.

Summary of Key Information

For quick reference, the following table summarizes crucial data pertinent to the handling and disposal of **AC-90179**.

Parameter	Information	Source
Chemical Name	2-(4-methoxyphenyl)-N-(4-methylbenzyl)-N-(1-methylpiperidin-4-yl)acetamide hydrochloride	[1]
Synonyms	AC-90179	[1]
Primary Use	Research chemical; selective serotonin 5-HT2A receptor inverse agonist	[1][2]
User Audience	Researchers, scientists, and drug development professionals	
Disposal Consideration	Dispose of as chemical waste through a licensed disposal company	[3]

Step-by-Step Disposal Protocol

The disposal of **AC-90179**, as with any laboratory chemical, should be approached systematically. The following protocol outlines the necessary steps to ensure safe and compliant disposal.

1. Personal Protective Equipment (PPE): Before handling **AC-90179** for disposal, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Identification and Segregation:

- Do not dispose of **AC-90179** down the drain or in regular trash.

- **AC-90179** waste should be segregated and collected in a designated, properly labeled, and sealed waste container.
- The container should be clearly marked as "Hazardous Waste" or "Chemical Waste" and should list the contents, including the full chemical name of **AC-90179**.

3. Waste Collection and Storage:

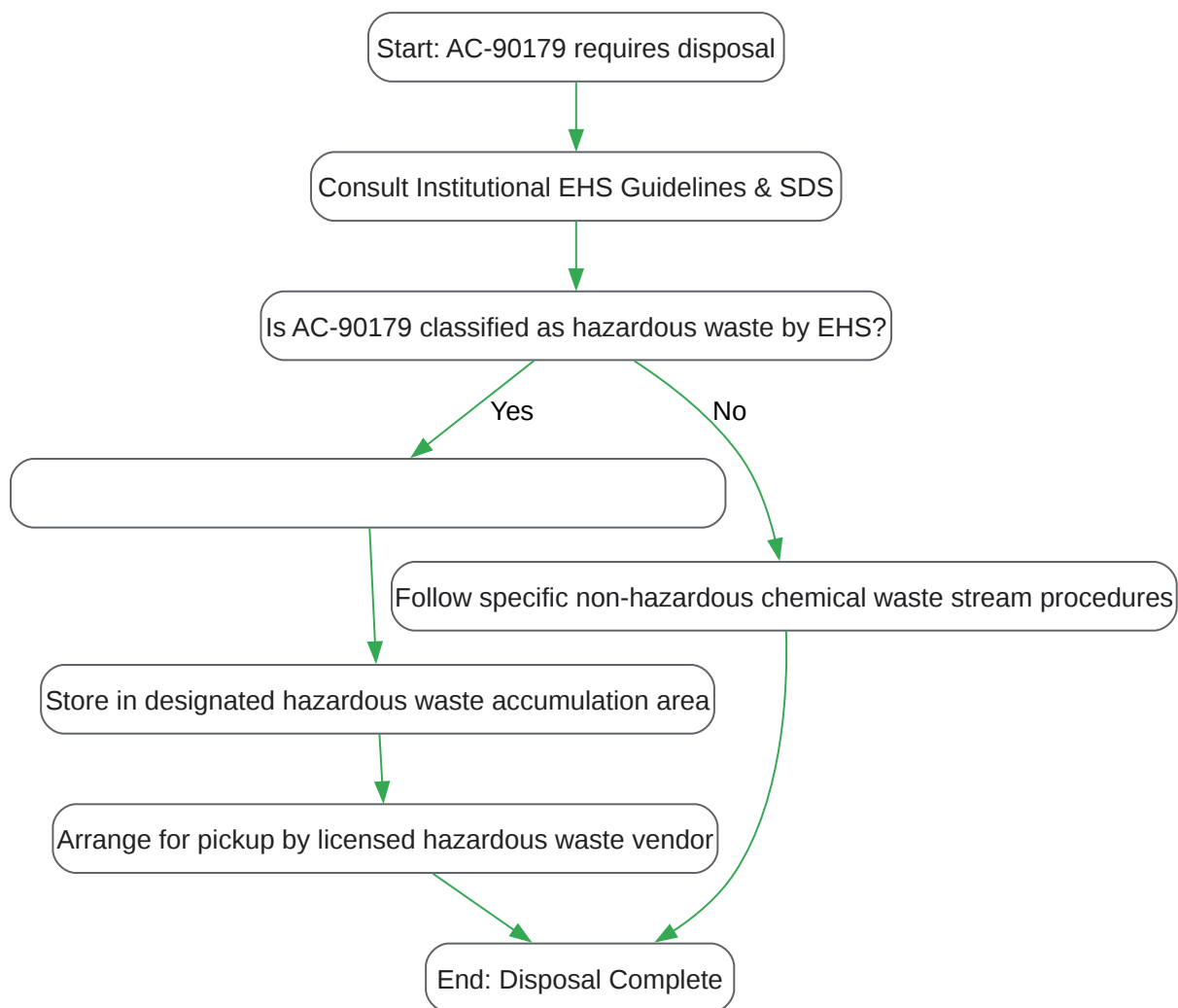
- Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Follow your institution's specific guidelines for the storage of chemical waste.

4. Licensed Disposal:

- Arrange for the collection and disposal of the **AC-90179** waste through a licensed and reputable chemical waste disposal company.^[3]
- Provide the disposal company with all necessary information about the waste, including its chemical composition.
- It is often recommended that surplus and non-recyclable solutions be offered to a licensed disposal company.^[3] In some cases, chemical incineration with appropriate scrubbing technology may be used by the disposal facility.^[3]

Disposal Decision Workflow

The following diagram illustrates the logical steps for making decisions regarding the proper disposal of **AC-90179**.



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Caption: Decision workflow for the proper disposal of **AC-90179**.

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References

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